

(2,6-Dichlorobenzyl)boronic acid chemical properties

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Compound of Interest

Compound Name: (2,6-Dichlorobenzyl)boronic acid

Cat. No.: B1393385

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An In-depth Technical Guide to **(2,6-Dichlorobenzyl)boronic acid**: Synthesis, Reactivity, and Applications

Introduction

(2,6-Dichlorobenzyl)boronic acid is a specialized organoboron compound that serves as a critical building block in modern organic synthesis. As with other boronic acids, its utility is anchored in its ability to participate in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, for the formation of carbon-carbon bonds.[1][2] The presence of the dichlorobenzyl moiety imparts unique steric and electronic properties, making it a valuable reagent for accessing complex molecular architectures in pharmaceutical and materials science research.[3]

This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of **(2,6-Dichlorobenzyl)boronic acid**, tailored for researchers and professionals in drug development.

Core Chemical Properties

The fundamental properties of **(2,6-Dichlorobenzyl)boronic acid** are summarized below, providing a foundational dataset for its use in experimental design.

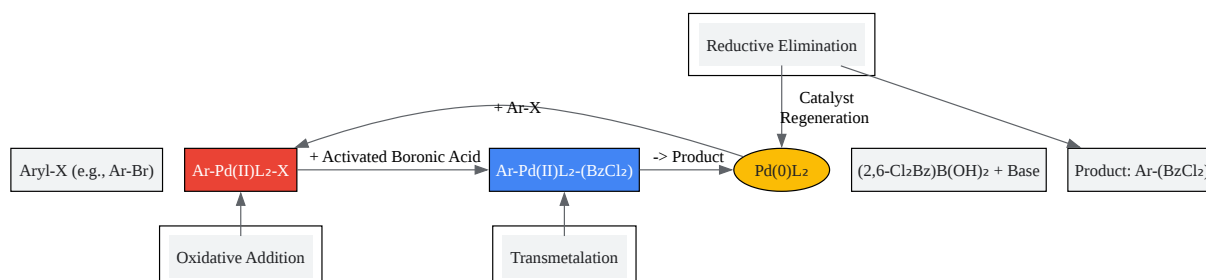
Property	Value	Reference(s)
CAS Number	1072946-39-4	[4]
Molecular Formula	C ₇ H ₇ BCl ₂ O ₂	[3][4]
Molecular Weight	204.85 g/mol	[4]
Appearance	Typically an off-white to white powder	[3]
Purity	Commercially available at ≥95%	[3][5]

Structure, Acidity, and Reactivity Principles

Structurally, **(2,6-Dichlorobenzyl)boronic acid** features a boronic acid group [-B(OH)₂] attached to a methylene bridge, which is in turn bonded to a 2,6-dichlorinated phenyl ring. The boron atom is sp² hybridized with a trigonal planar geometry, possessing a vacant p-orbital that confers its characteristic Lewis acidity.[6] This acidity is central to its reactivity, allowing it to form a tetrahedral boronate complex in the presence of a base, a critical step for transmetalation in the Suzuki-Miyaura catalytic cycle.[1][7]

The two chlorine atoms at the ortho positions of the phenyl ring exert significant influence:

- **Steric Hindrance:** The bulky chlorine atoms can influence the conformational preferences of the final product, a feature that can be strategically exploited in drug design to control binding to biological targets.
- **Electronic Effects:** As electron-withdrawing groups, the chlorine atoms modulate the electronic density of the benzyl system, which can affect reaction kinetics and the properties of the resulting coupled products.



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